

# Application Notes and Protocols: 1,1,2,2-Tetrabromopropane in Organobromine Synthesis

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## Compound of Interest

Compound Name: 1,1,2,2-Tetrabromopropane

Cat. No.: B14694852

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## Introduction

**1,1,2,2-Tetrabromopropane** is a polyhalogenated alkane recognized for its high bromine content.<sup>[1]</sup> While its applications in complex organic synthesis are not extensively documented in publicly available literature, it serves as a key intermediate in specific transformations, primarily in the synthesis and regeneration of propyne. These application notes provide detailed protocols for the synthesis of **1,1,2,2-tetrabromopropane** and its primary documented application in the synthesis of other organobromine compounds through dehalogenation.

## Physicochemical Data

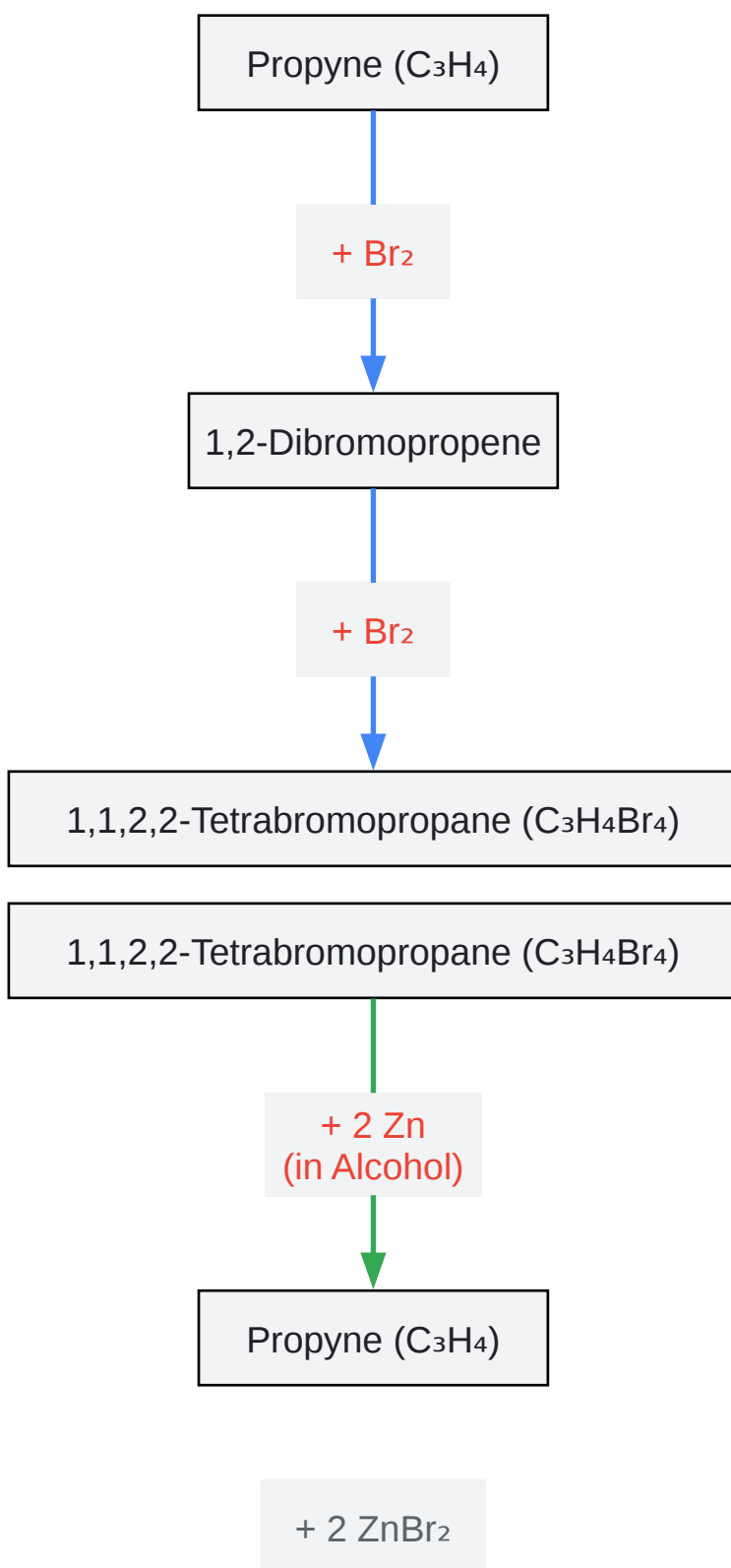
A summary of the key physicochemical properties of **1,1,2,2-tetrabromopropane** is provided in the table below.

Property	Value	Reference
Molecular Formula	C <sub>3</sub> H <sub>4</sub> Br <sub>4</sub>	[2][3]
Molecular Weight	359.68 g/mol	[2][3]
CAS Number	34570-59-7	[2][3]
Appearance	Colorless to pale liquid	[1]
SMILES	<chem>CC(C(Br)Br)(Br)Br</chem>	[3]
InChIKey	JXKZURFTWZXOOD-UHFFFAOYSA-N	[3]

## Application 1: Synthesis of 1,1,2,2-Tetrabromopropane from Propyne

This protocol details the synthesis of **1,1,2,2-tetrabromopropane** via the bromination of propyne. This reaction proceeds through a two-step addition of bromine across the triple bond.

### Reaction Pathway



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## References

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- 3. m.youtube.com [m.youtube.com]
- To cite this document: BenchChem. [Application Notes and Protocols: 1,1,2,2-Tetrabromopropane in Organobromine Synthesis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14694852#1-1-2-2-tetrabromopropane-in-the-synthesis-of-organobromine-compounds]

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